

Ethyl 3-oxocyclopentanecarboxylate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: Ethyl 3-oxocyclopentanecarboxylate

Cat. No.: B1583539

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Ethyl 3-oxocyclopentanecarboxylate** (CAS No: 5400-79-3). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly, minimizing exposure risks and ensuring a safe working environment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is foundational to its safe handling. Key data for **Ethyl 3-oxocyclopentanecarboxylate** is summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₃	[1][2]
Molecular Weight	156.18 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	228.2 ± 33.0 °C at 760 mmHg	[1]
120 °C at 14 Torr	[4]	
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	93.4 ± 25.4 °C	[1]
Storage Temperature	2-8°C	[1][4]
Solubility	Sparingly soluble in water. Soluble in organic solvents.	[5][6]

Hazard Identification and GHS Classification

Ethyl 3-oxocyclopentanecarboxylate is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	Danger	
Skin Irritation	2	H315: Causes skin irritation	Warning	
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation	Warning	
Harmful if swallowed	-	H302: Harmful if swallowed	Warning	
Harmful by inhalation	-	-	Warning	-
Harmful in contact with skin	-	-	Warning	-

GHS information is aggregated from multiple sources and may vary slightly between suppliers.
[\[2\]](#)[\[3\]](#)[\[7\]](#)

Experimental Protocols: Safe Handling and Storage

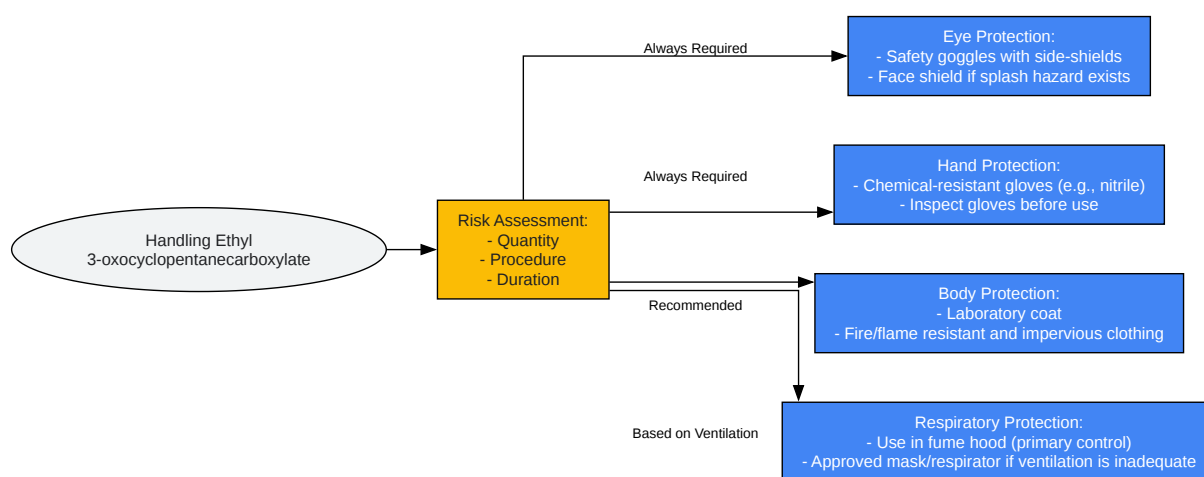
Adherence to strict protocols is crucial when working with **Ethyl 3-oxocyclopentanecarboxylate** to prevent exposure and accidents.

Engineering Controls

- Ventilation: All handling of this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[8\]](#) The atmosphere should be regularly checked to ensure it is within established exposure standards.[\[5\]](#)

Personal Protective Equipment (PPE)

A risk assessment should always precede the handling of this chemical to determine the appropriate level of PPE. The following diagram outlines the recommended PPE selection process.



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Caption: Personal Protective Equipment (PPE) selection workflow.

General Hygiene and Handling Practices

- Avoid all personal contact, including inhalation of vapors.[5][7]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- Wash hands thoroughly with soap and water after handling.[5]

- Keep containers securely sealed when not in use.[5]
- Avoid physical damage to containers and check regularly for leaks.[5]
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][5]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][9]

Storage

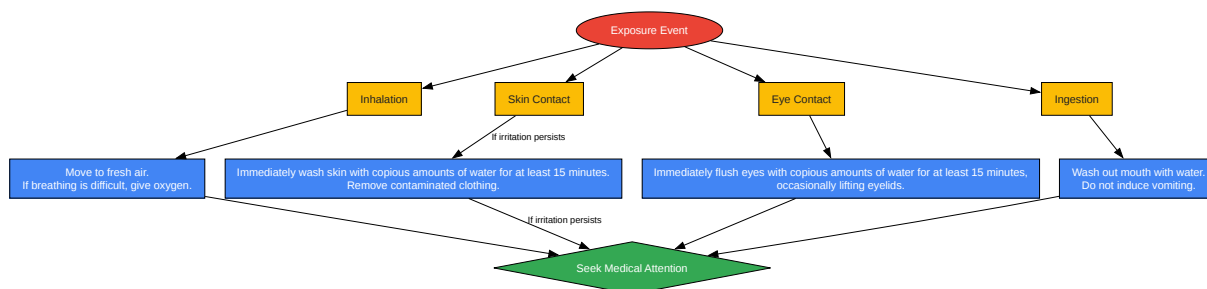
- Store in a cool, dry, and well-ventilated area.[8][9]
- Keep containers tightly closed.[8][9]
- Store at the recommended temperature of 2-8°C.[1][4]
- Store away from incompatible materials and foodstuff containers.[5][8]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures

The following flowchart details the initial response to various exposure routes.



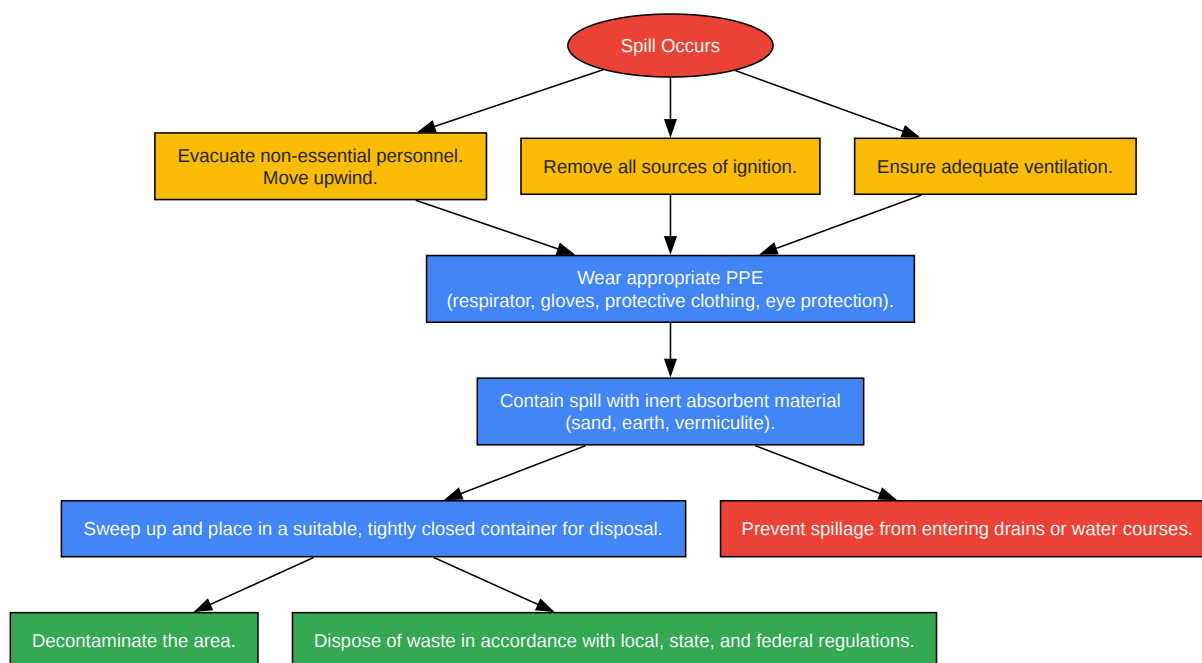
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Caption: First aid procedures for different exposure routes.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[1][8][10]
- Skin Contact: Promptly wash the contaminated skin with large amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][8][10] If irritation persists, seek medical attention.[1][10]
- Eye Contact: Immediately irrigate the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.[1][10] Seek immediate medical attention.[10]
- Ingestion: Wash out the mouth with copious amounts of water. Do not induce vomiting. Seek immediate medical attention.[1][8]

Accidental Release Measures

In the case of a spill, the following workflow should be initiated.



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Caption: Accidental spill response workflow.

- Personal Precautions: Evacuate personnel to a safe area.[8] Wear suitable personal protective equipment, including respiratory protection, gloves, protective clothing, and eye protection.[1]
- Environmental Precautions: Prevent the material from entering drains or water courses.[1][8]

- Methods for Cleaning Up: For minor spills, absorb with an inert material such as sand, earth, or vermiculite.[5] Sweep up the material and place it in a tightly closed, labeled container for disposal.[1][5] For major spills, alert emergency responders.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, or alcohol-resistant foam.[1][8] Water spray can be used to cool adjacent containers.[5]
- Specific Hazards: The substance is combustible.[5] Heating may cause the expansion or decomposition of containers, leading to violent rupture.[5] Hazardous combustion products may include carbon monoxide.[1]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[1][8]

Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations.[5] It is the responsibility of the user to determine the proper disposal method. Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended as a summary of best practices and does not replace a thorough review of the Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS for **Ethyl 3-oxocyclopentanecarboxylate** before use.

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